

# Introduction: The Critical Role of Starting Material Integrity in Synthesis

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## Compound of Interest

Compound Name: *Z-Glu(OtBu)-OH*

Cat. No.: *B1578904*

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N- $\alpha$ -Carbobenzyloxy-L-glutamic acid  $\gamma$ -tert-butyl ester, commonly abbreviated as **Z-Glu(OtBu)-OH**, is a pivotal building block in modern peptide synthesis and complex organic chemistry. Its bifunctional nature, featuring a Z-protected amine and a side-chain carboxylic acid masked as a tert-butyl ester, allows for selective deprotection and coupling strategies. The success, reproducibility, and ultimate purity of a multi-step synthesis are fundamentally dependent on the quality of the starting materials. Therefore, a comprehensive understanding of the physical appearance and purity specifications of **Z-Glu(OtBu)-OH** is not merely a matter of quality control but a prerequisite for robust and reliable drug development and research.

This guide provides an in-depth examination of the key quality attributes of **Z-Glu(OtBu)-OH**, the analytical methodologies used to verify them, and the scientific rationale behind these experimental choices.

## Part 1: Physical Appearance and Characteristics

The initial assessment of any chemical reagent begins with a visual inspection. While seemingly basic, this step can be a rapid and effective first screen for potential quality issues such as contamination or degradation.

### 1.1 Physical State and Color

**Z-Glu(OtBu)-OH** is consistently described as a solid at room temperature.[1] Its appearance can range from a white to off-white crystalline powder or solid.[1][2] Any significant deviation from this expected appearance, such as discoloration (e.g., yellowing or browning), the presence of visible particulates, or an unexpected texture (e.g., clumpy or oily), should be considered a red flag warranting further analytical investigation before use.

## 1.2 Key Physicochemical Properties

A summary of the fundamental physicochemical properties of **Z-Glu(OtBu)-OH** is presented below. The melting point is a particularly crucial indicator of purity; a broad melting range or a depression from the expected value often suggests the presence of impurities.

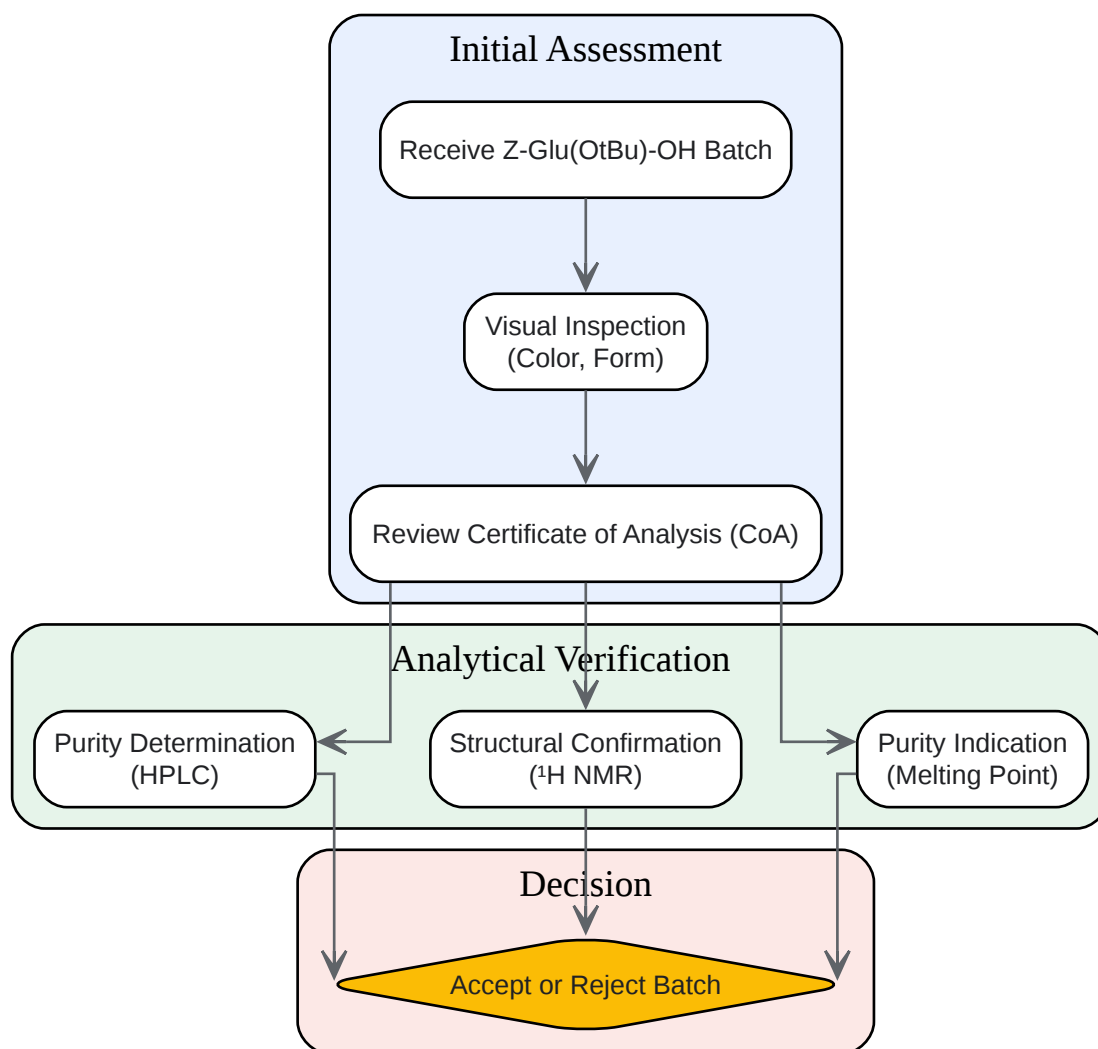
Property	Value	Source(s)
CAS Number	3886-08-6	[1][3][4]
Molecular Formula	C17H23NO6	[1][5][6]
Molecular Weight	~337.37 g/mol	[1][2][7]
Physical Form	Solid / Powder	[1][2][4]
Color	White to off-white	[1][2]
Melting Point	83-87 °C	[3][4]

## Part 2: Purity Specifications and Analytical Verification

Ensuring the chemical and stereochemical purity of **Z-Glu(OtBu)-OH** is paramount. Commercially available batches typically offer purities ranging from  $\geq 95\%$  to as high as 99.94%.[1][3][4][6] The verification of this purity is achieved through a combination of chromatographic and spectroscopic techniques, each providing orthogonal and complementary information.

## Workflow for Quality Assessment of Z-Glu(OtBu)-OH

The following diagram illustrates a typical workflow for the comprehensive quality assessment of an incoming batch of **Z-Glu(OtBu)-OH**.



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